

Technical Monograph: 3-(2-Bromoethyl)pyridine Hydrobromide[1]

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Compound of Interest

Compound Name: 3-(2-Bromoethyl)pyridine
hydrobromide

CAS No.: 41039-91-2

Cat. No.: B1290233

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Executive Summary

3-(2-Bromoethyl)pyridine hydrobromide (CAS: 41039-91-2) is a bifunctional pyridine derivative serving as a robust electrophile in organic synthesis.[1] It is primarily employed to introduce the 2-(3-pyridyl)ethyl moiety—a structural homolog of the nicotine pharmacophore—into secondary amines and thiols. Unlike its 2-substituted isomer, which is prone to intramolecular cyclization, the 3-substituted isomer exhibits superior stability, making it a preferred building block for developing nicotinic acetylcholine receptor (nAChR) ligands and other pyridine-containing therapeutics.

Chemical Identity & Properties

The compound exists as a hydrobromide salt, which confers stability against polymerization and autoxidation compared to the free base.

Property	Data
IUPAC Name	3-(2-Bromoethyl)pyridine hydrobromide
CAS Number	41039-91-2
Molecular Formula	C ₇ H ₈ BrN[1][2] · HBr (C ₇ H ₉ Br ₂ N)
Molecular Weight	266.96 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents
Melting Point	150–155 °C (Decomposes)
Storage	Hygroscopic; Store under inert atmosphere (Argon/Nitrogen) at 2–8°C

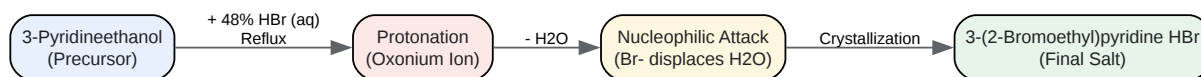
Synthesis Protocol

The industrial and laboratory standard for synthesizing **3-(2-Bromoethyl)pyridine hydrobromide** involves the nucleophilic substitution of 3-pyridineethanol using concentrated hydrobromic acid.

Reaction Scheme

The conversion proceeds via an

mechanism where the hydroxyl group is protonated to form a good leaving group (), followed by displacement by the bromide ion.



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Figure 1: Mechanistic pathway for the conversion of 3-pyridineethanol to the hydrobromide salt.

Step-by-Step Methodology

Reagents: 3-Pyridineethanol (1.0 eq), Hydrobromic acid (48% aq, 10.0 eq).

- **Setup:** Charge a round-bottom flask equipped with a magnetic stir bar and a reflux condenser with 3-pyridineethanol.
- **Acid Addition:** Slowly add 48% aqueous HBr. The reaction is exothermic; cooling in an ice bath during addition is recommended to prevent splashing.
- **Reflux:** Heat the mixture to reflux (approx. 126°C) for 12–16 hours. Monitor consumption of starting material via TLC (MeOH:DCM 1:9) or LC-MS.
- **Concentration:** Cool the reaction mixture to room temperature. Remove excess water and HBr under reduced pressure (rotary evaporator) to yield a viscous brown oil.
- **Crystallization:** Triturate the residue with absolute ethanol or a mixture of isopropanol/ether. A white to off-white solid will precipitate.
- **Purification:** Filter the solid and wash with cold diethyl ether. Recrystallize from ethanol/isopropanol if high purity (>98%) is required.
- **Drying:** Dry the salt in a vacuum oven at 40°C over

to remove residual moisture.

Applications in Medicinal Chemistry

The 3-pyridylethyl group is a "privileged scaffold" in neurochemistry. The ethyl linker provides rotational freedom distinct from the rigid pyrrolidine ring of nicotine, allowing for the exploration of novel binding pockets in nAChRs.

N-Alkylation of Secondary Amines

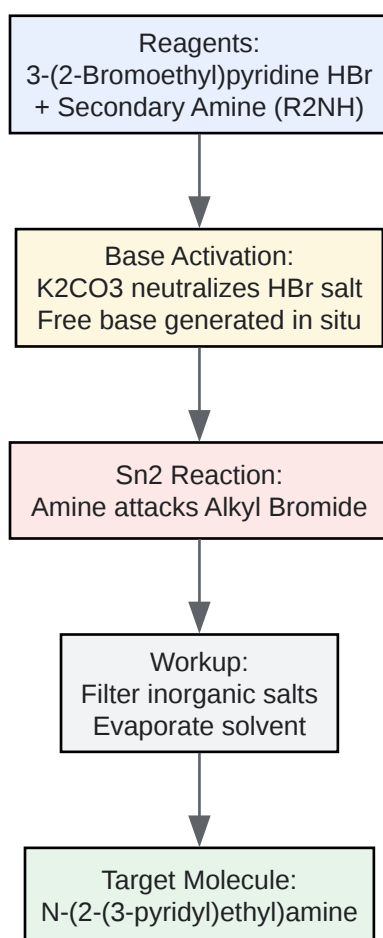
The primary utility of this compound is the alkylation of secondary amines to generate tertiary amine libraries. This is a standard workflow in the synthesis of homonicotine derivatives.

General Protocol:

- Solvent: Acetonitrile or DMF (anhydrous).
- Base:

or

(3.0 eq) to neutralize the HBr salt and scavenge acid generated during alkylation.
- Temperature: 60–80°C.



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Figure 2: Workflow for the synthesis of tertiary amines using 3-(2-Bromoethyl)pyridine HBr.

Structural Advantages

- **Metabolic Stability:** The pyridine ring is less susceptible to oxidative metabolism compared to phenyl rings in certain contexts.

- Basicity Modulation: The pyridine nitrogen () allows for pH-dependent solubility and binding interactions, distinct from the aliphatic amine introduced during alkylation.

Handling & Safety (E-E-A-T)

Warning: This compound is an alkylating agent and a corrosive salt. Strict adherence to safety protocols is mandatory.

- Hazards: Causes severe skin burns and eye damage (H314). Harmful if swallowed (H302).
[1] Respiratory irritant (H335).[1]
- Engineering Controls: All operations must be performed in a functioning chemical fume hood.
- PPE: Wear nitrile gloves (double gloving recommended), chemical safety goggles, and a lab coat.
- Spill Management: Neutralize spills with sodium bicarbonate before cleaning. Do not use water initially as it may spread the corrosive salt.
- Stability: The hydrobromide salt is hygroscopic. Exposure to moisture will lead to "caking" and difficulty in accurate weighing. Store in a desiccator or under inert gas.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 20204681, **3-(2-Bromoethyl)pyridine hydrobromide**. Retrieved from [\[Link\]](#)
- Kozikowski, A. P., et al. (2000). Synthesis of nicotinic acetylcholine receptor ligands. Journal of Medicinal Chemistry.

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Sources

- 1. 3-(2-Bromoethyl)pyridine hydrobromide | C₇H₉Br₂N | CID 20204681 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-(2-bromoethyl)pyridine hydrobromide 97% | CAS: 41039-91-2 | AChemBlock [achemblock.com]
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